

4-(2-ethoxyethoxy)-N-phenylbenzamide safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-(2-ethoxyethoxy)-N-phenylbenzamide

Cat. No.: B266957

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Part 1: Executive Summary & Chemical Context

4-(2-ethoxyethoxy)-N-phenylbenzamide (CAS: 93407-41-1) is a specialized organic intermediate belonging to the N-phenylbenzamide (benzanilide) class.^[1] Structurally, it features a lipophilic benzanilide core modified with a hydrophilic 2-ethoxyethoxy (diethylene glycol monoethyl ether-like) tail at the para-position.

In drug discovery, this specific scaffold represents a critical "privileged structure." The benzanilide core is ubiquitous in kinase inhibitors and anti-inflammatory agents, while the ethoxyethoxy chain serves as a short polyethylene glycol (PEG) mimic. This modification is strategically employed to modulate physicochemical properties—specifically to enhance aqueous solubility and metabolic stability without altering the core pharmacophore's binding affinity.

This guide synthesizes safety data, synthesis protocols, and handling procedures to ensure rigorous scientific integrity during research applications.

Part 2: Chemical Identity & Physicochemical Properties

The following data aggregates predicted and experimental values essential for analytical validation and process design.

Property	Value	Note
IUPAC Name	4-(2-ethoxyethoxy)-N-phenylbenzamide	
CAS Number	93407-41-1	Verified Registry
Molecular Formula	C ₁₇ H ₁₉ NO ₃	
Molecular Weight	285.34 g/mol	
Physical State	Solid (Crystalline Powder)	Typical at 25°C
Solubility	DMSO, DMF, Methanol, DCM	Low solubility in water
LogP (Predicted)	~3.2	Lipophilic
Boiling Point	369.2 ± 27.0 °C	Predicted (760 Torr)
Density	1.149 ± 0.06 g/cm ³	Predicted

Part 3: Safety Profile (GHS Classification & Handling)

Note: While specific toxicological data for this exact CAS is limited, the safety profile is derived via "Read-Across" methodology from structurally analogous benzanilides and glycol ethers.

Hazard Identification (GHS)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Biological Safety Context

The 2-ethoxyethoxy side chain is metabolically related to glycol ethers. While the chain length is short, researchers should treat the compound as a potential reproductive hazard in high quantities, analogous to EGME/EGEE derivatives, although the amide linkage significantly alters bioavailability.

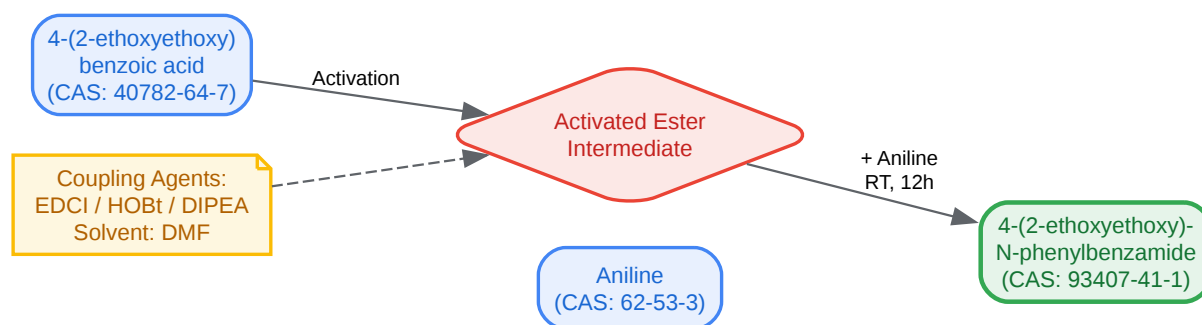
Emergency Response Protocol

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Wash with soap and water. Remove contaminated clothing. Benzamides can be potential sensitizers; monitor for delayed rash.
- Eye Contact: Flush with water for 15 minutes.
- Ingestion: Rinse mouth. Do NOT induce vomiting unless directed by medical personnel.

Part 4: Synthesis & Experimental Protocol

Objective: Synthesis of **4-(2-ethoxyethoxy)-N-phenylbenzamide** via convergent amide coupling. Rationale: Direct coupling of the pre-functionalized acid avoids the need for protecting groups on the aniline.

Reaction Scheme Visualization



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Figure 1: Convergent synthesis pathway utilizing standard carbodiimide coupling chemistry.

Step-by-Step Methodology

Reagents:

- 4-(2-ethoxyethoxy)benzoic acid (1.0 equiv)
- Aniline (1.1 equiv)^[2]
- EDCI.HCl (1.2 equiv)
- HOBt (1.2 equiv)
- DIPEA (3.0 equiv)
- DMF (Anhydrous)

Procedure:

- Activation: In a flame-dried round-bottom flask, dissolve 4-(2-ethoxyethoxy)benzoic acid (1.0 mmol) in anhydrous DMF (5 mL).
- Reagent Addition: Add EDCI.HCl (1.2 mmol) and HOBt (1.2 mmol) at 0°C. Stir for 30 minutes to form the active ester. Why: Pre-activation minimizes racemization (not applicable here but good practice) and side reactions.

- Coupling: Add Aniline (1.1 mmol) followed by DIPEA (3.0 mmol) dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours under nitrogen atmosphere.
- Workup: Dilute the reaction mixture with EtOAc (50 mL). Wash sequentially with 1M HCl (to remove unreacted aniline), saturated NaHCO_3 (to remove unreacted acid), and brine.
- Purification: Dry the organic layer over Na_2SO_4 , filter, and concentrate. Purify the residue via flash column chromatography (Hexanes/EtOAc gradient).

Validation Criteria:

- TLC: Single spot ($R_f \sim 0.4$ in 1:1 Hex/EtOAc).
- ^1H NMR ($\text{DMSO}-d_6$): Look for amide singlet (~ 10.0 ppm), aromatic protons (9H total), and the distinct ethylene glycol pattern (triplet/multiplet ~ 3.5 - 4.2 ppm) and ethyl triplet (~ 1.1 ppm).

Part 5: Analytical & Research Applications

Structural Validation (Expected NMR Signals)

Researchers must verify the integrity of the ether tail, as cleavage can occur under harsh acidic conditions.

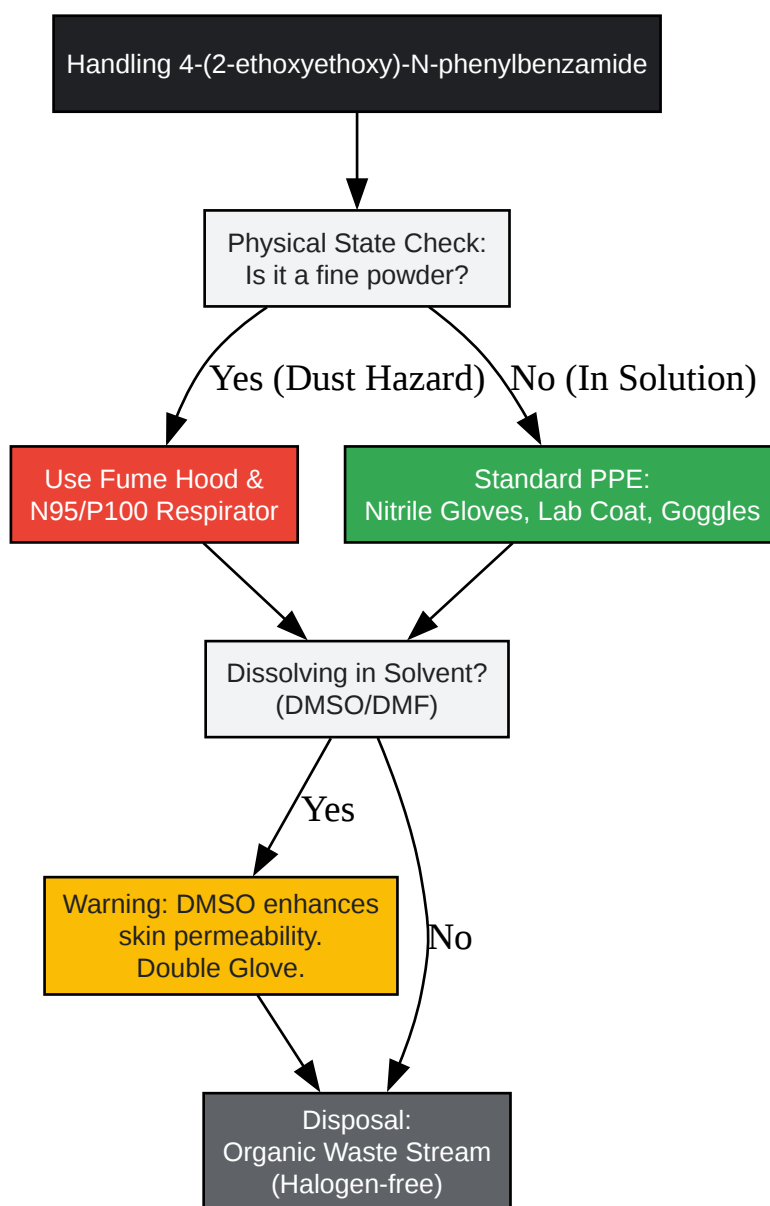
Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Integration
Amide NH	9.90 - 10.10	Singlet	1H
Benzoyl Ar-H (Ortho)	7.90 - 8.00	Doublet	2H
Aniline Ar-H	7.30 - 7.70	Multiplet	5H
Benzoyl Ar-H (Meta)	7.00 - 7.10	Doublet	2H
O-CH ₂ -CH ₂ -O	4.15 (t), 3.75 (t)	Triplets	4H
O-CH ₂ -CH ₃	3.50	Quartet	2H
O-CH ₂ -CH ₃	1.15	Triplet	3H

Research Utility

This compound is frequently used in:

- **Fragment-Based Drug Discovery (FBDD):** As a probe to explore the "solvent-exposed" regions of a binding pocket (e.g., Kinase hinge regions). The ethoxyethoxy tail mimics a solubilizing group often added to late-stage lead compounds.
- **Material Science:** As a model for liquid crystal mesogens due to the rod-like benzanilide core and flexible tail.

Part 6: Safety Decision Workflow



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Figure 2: Operational safety decision tree for handling and disposal.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 4948544 (Analog Structure Analysis). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2023). C&L Inventory: Classification and Labelling of Benzanilide Derivatives. Retrieved from [\[Link\]](#)

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Sources

- 1. CAS Number List_-6_Page421_Chemicalbook [chemicalbook.com]
- 2. BindingDB BDBM73168 2-oxidanyl-N-[[4-(2-oxidanylidene-2-phenylazanyl-ethoxy)phenyl]methylideneamino]benzamide::MLS-0267981.0001::N-[[4-(2-anilino-2-keto-ethoxy)benzylidene]amino]-2-hydroxy-benzamide::N-[[4-(2-anilino-2-oxoethoxy)phenyl]methylideneamino]-2-hydroxybenzamide::cid_1105534 [bindingdb.org]
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